

Application Note: Characterization and Safety Protocols for Substituted Phenylpropylamines

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Compound of Interest

Compound Name: (3-Isopropylphenyl)propylamine

CAS No.: 1039989-87-1

Cat. No.: B1438591

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Part 1: Physicochemical Profile & SAR Analysis

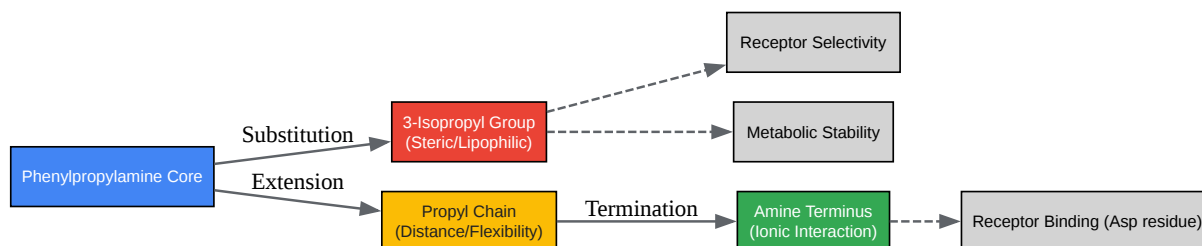
In drug discovery, substituted phenylpropylamines serve as important scaffolds for exploring G-protein coupled receptor (GPCR) ligands and monoamine transporter substrates. The introduction of a bulky alkyl group, such as an isopropyl moiety, at the meta (3-) position of the phenyl ring significantly alters the compound's steric and electronic profile compared to the unsubstituted parent molecule.

Expertise & Experience: The 3-isopropyl group functions as a lipophilic anchor. From a medicinal chemistry perspective, this modification typically increases the partition coefficient (LogP), enhancing blood-brain barrier (BBB) permeability. However, it also introduces steric hindrance that can modulate metabolic stability by blocking specific cytochrome P450 oxidation sites on the aromatic ring.

Table 1: Predicted Physicochemical Properties (Class Representative)

Property	Value (Approximate)	Significance in Drug Design
Molecular Weight	~177-191 g/mol	Low MW favors good bioavailability (Lipinski's Rule of 5).
LogP	3.2 - 3.8	Highly lipophilic; suggests high tissue distribution and BBB penetration.
pKa (Basic)	~9.5 - 10.0	Exists predominantly as a cation at physiological pH (7.4).
H-Bond Donors	1-2	Primary amines act as both donors and acceptors.
Rotatable Bonds	3-4	Flexible alkyl chain allows conformational adaptability in binding pockets.

Structure-Activity Relationship (SAR) Logic: The following diagram illustrates the functional impact of specific structural zones within the molecule.



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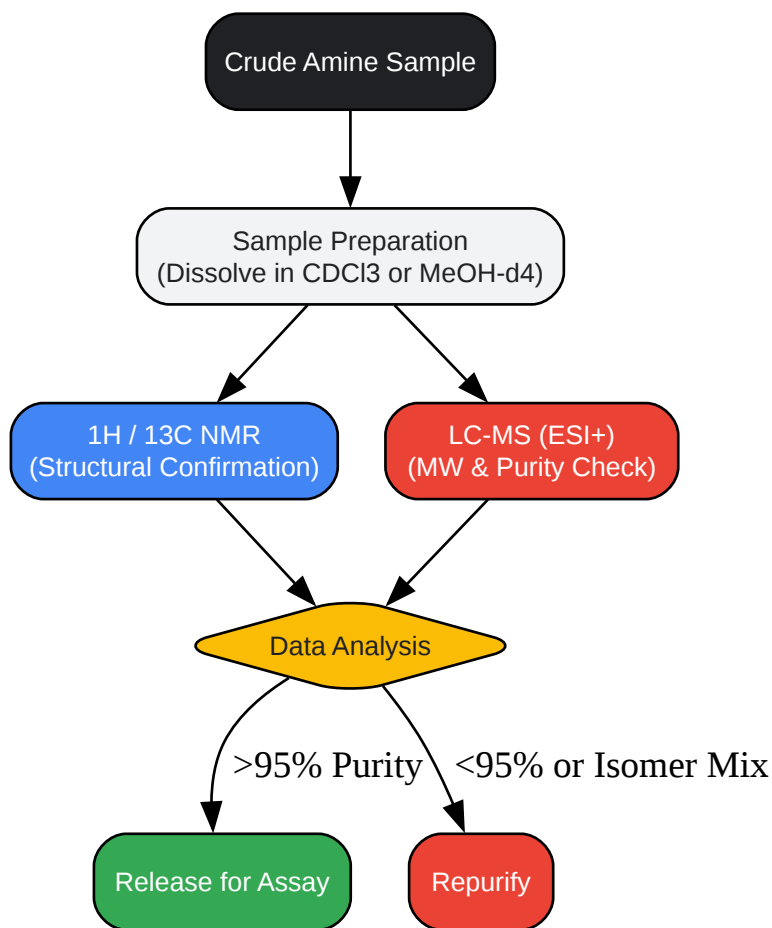
Figure 1: SAR deconstruction of the 3-isopropylphenylpropylamine scaffold, highlighting the functional role of each pharmacophore.

Part 2: Analytical Characterization Protocols

Verifying the identity and purity of substituted amines is critical, particularly to distinguish between positional isomers (e.g., meta- vs. para- substitution) which can have vastly different pharmacological profiles.

Standard Analytical Workflow:

- Nuclear Magnetic Resonance (NMR):
 - ¹H NMR: The isopropyl group is diagnostic. Look for a septet (methine proton) around 2.8-3.0 ppm and a distinct doublet (methyl groups) around 1.2 ppm. The aromatic region will show a characteristic pattern for 1,3-disubstitution (singlet, doublet, triplet, doublet).
- Mass Spectrometry (LC-MS):
 - Electrospray Ionization (ESI+) is preferred due to the basic nitrogen. Expect a strong peak.
 - Fragmentation patterns often show the loss of ammonia () or cleavage of the alkyl chain (tropylium ion formation).



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Figure 2: Analytical decision tree for verifying the integrity of lipophilic amine samples.

Part 3: Safety & Handling Guidelines

Trustworthiness & Safety: Primary and secondary amines, especially those with lipophilic tails, can be corrosive, skin-sensitizing, and potentially neuroactive. Strict adherence to safety protocols is mandatory.

Hazard Identification:

- Corrosivity: Causes severe skin burns and eye damage (pH > 11 in solution).
- Toxicity: Harmful if swallowed, inhaled, or absorbed through the skin.

- Volatility: Lower molecular weight amines can have significant vapor pressure; handle only in a fume hood.

Handling Protocol:

- Engineering Controls: All weighing and transfer operations must occur inside a certified chemical fume hood.
- PPE:
 - Gloves: Nitrile (double-gloving recommended) or Butyl rubber for prolonged exposure.
 - Eye Protection: Chemical splash goggles. Face shield required if handling volumes > 50 mL.
 - Body Protection: Lab coat and chemical-resistant apron.
- Spill Management: Do not use water immediately. Absorb with an inert material (vermiculite, sand) or a dedicated amine neutralizer (citric acid based) before disposal.

Storage:

- Store under an inert atmosphere (Argon or Nitrogen) to prevent reaction with atmospheric (carbamate formation).
- Keep away from oxidizing agents and acid chlorides.

References

- PubChem. (n.d.). Compound Summary: Propylamine derivatives.[1] National Library of Medicine. Retrieved from [\[Link\]](#)
- Silverman, R. B., & Holladay, M. W. (2014). The Organic Chemistry of Drug Design and Drug Action. Academic Press. (General reference for SAR and amine physicochemical properties).
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved from [\[Link\]](#)

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Sources

- [1. Wisconsin Legislature: 001 - CR 19-082 Rule Text \[docs.legis.wisconsin.gov\]](#)
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